

handling precaution

Compound of Interest

Compound Name: 2-(2-Chloroethyl)-5-fluoropyridine

Cat. No.: B12953318

Application Note: Advanced Handling Protocols and Mechanistic Toxicology for 2-(2-Chloroethyl)-5-fluoropyridine

Abstract

2-(2-Chloroethyl)-5-fluoropyridine (CAS: 1613401-40-3) is a highly reactive bifunctional intermediate utilized extensively in the synthesis of MCH-1 presents unique and severe handling challenges. This application note delineates the mechanistic toxicology of halogenated alkyl-pyridines and estab

Mechanistic Toxicology & Hazard Profiling

To design an effective safety protocol, researchers must first understand the molecular causality of the compound's toxicity. The hazards of **2-(2-Chlo**

- **Alkylating Potential:** The chloroethyl moiety is a classic alkylating agent. It readily undergoes nucleophilic substitution () reactions. In a biological context, this electrophilic center can covalently bind to nucleophilic sites on DNA and proteins, leading to crosslinking, mi
- **Lipophilicity and Hepatic N-Oxidation:** Halogenated pyridines are highly lipophilic, allowing them to be rapidly absorbed through intact skin[4]. Once hemorrhagic necrosis of the liver[4].

Hep

N-Oxid
(Gen

Fig 1. Dual-pathway toxicity mechanism via N-oxidation and biomacromolecule alkylation.

Quantitative Hazard Data

While specific in vivo toxicity data for **2-(2-Chloroethyl)-5-fluoropyridine** is limited, we must extrapolate its hazard profile from its direct structural an

Table 1: Extrapolated GHS Classification & Physical Hazards

Hazard Class	GHS Category
Acute Toxicity (Oral/Dermal)	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage	Category 1 / 2A
Specific Target Organ Toxicity	STOT SE 3

Self-Validating Experimental Protocols

Do not merely follow these steps; understand that each step is a functional barrier designed to interrupt the toxicity mechanisms outlined above. This

Risk Assessment
& PPE Selection

Fig 2. Standardized safe handling and experimental workflow for reactive alkylating pyridines.

Protocol A: Preparation and PPE Selection

Causality: The high dermal permeability of halogenated pyridines necessitates robust barrier protection[4][6].

- Gloving: Don double layers of chemical-resistant gloves. Use a heavier Neoprene outer glove over a Nitrile inner glove.
 - Validation: Inspect outer gloves for degradation every 30 minutes; organic solvents (like THF) used alongside this compound can rapidly compro
- Respiratory Protection: All operations must be conducted within a certified chemical fume hood (face velocity 80-100 fpm) to mitigate the inhalation

Protocol B: Weighing and Transfer

Causality: Preventing aerosolization and static-induced dispersion of the compound.

- Tare a sealable vial or flask strictly inside the fume hood.
- Using an anti-static spatula, transfer the required mass of **2-(2-Chloroethyl)-5-fluoropyridine** into the vial.
- Seal the vial before removing it from the balance area to prevent cross-contamination.
- Validation: Wipe down the balance area with a 10% ethanolamine solution. This acts as a chemical trap, neutralizing any microscopic spills via in s

Protocol C: Reaction Setup and Execution

- Secure all glassware with Keck clips to prevent accidental disconnection during reflux or stirring.
- Dissolve the compound in the chosen solvent (e.g., THF, as used in MCH-1 antagonist synthesis[1]) under an inert argon or nitrogen atmosphere.
- Maintain secondary containment (a spill tray) beneath the reaction flask at all times.

Protocol D: In Situ Quenching and Work-Up

Causality: Unreacted chloroethyl groups remain a severe exposure risk in chemical waste. They must be chemically deactivated before disposal.

- Quench: Upon reaction completion, cool the mixture to 0°C.
- Nucleophilic Deactivation: Slowly add a mild, aqueous nucleophile (e.g., 5% aqueous ammonia or ethanolamine). This forces the unreacted **2-(2-chloroethyl)-5-fluoropyridine** reaction, converting the hazardous alkyl chloride into a benign, water-soluble amine derivative.
- Validation: Perform a rapid TLC or LC-MS analysis of the organic layer. The complete disappearance of the starting material spot/peak is your self-
- Disposal: Only after validation should the biphasic mixture be separated and relegated to appropriate halogenated/non-halogenated waste streams

Emergency Response & Spill Protocol

- Skin Contact: Immediately flush the area with copious amounts of water for at least 15 minutes. The rapid dermal absorption of fluorinated pyridine
- Fume Hood Spill: Evacuate the immediate area. Wearing full PPE, cover the spill with an inert absorbent (vermiculite or sand)[6]. Do not use water

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